

Lignosulfonic Acid: A Comprehensive Technical Guide to its CAS Number and Safety Data

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Compound of Interest

Compound Name: *Lignosulfonic acid*

Cat. No.: *B1195499*

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Introduction

Lignosulfonic acid (CAS Number: 8062-15-5) is a complex polymer derived from lignin, a major component of wood.[1] It is a by-product of the sulfite pulping process used in the paper industry.[2] Its properties as a dispersant, binder, and emulsifier have led to its use in a wide range of industrial applications, including as a concrete admixture, an animal feed binder, and in the manufacturing of gypsum board.[2] This technical guide provides an in-depth overview of the safety data for **lignosulfonic acid**, including its CAS number, physical and chemical properties, and toxicological information. It also outlines the general experimental protocols for key safety assessments.

Core Data Presentation

Quantitative safety data for **lignosulfonic acid** is not extensively available in public safety data sheets. Much of the available data pertains to its salts, such as calcium lignosulfonate and sodium lignosulfonate. While the systemic toxicity of the lignosulfonate polymer is expected to be low, the acidic nature of **lignosulfonic acid** presents distinct hazards.

Property	Value	Source(s)
Chemical Identity		
CAS Number	8062-15-5	[1]
Molecular Formula	C20H26O10S2 (representative monomer)	
Physical Properties		
Physical State	Solid	
Water Solubility	Good	[2][3]
Toxicological Data		
Acute Oral Toxicity (LD50)	> 5,000 mg/kg (Rat, for Calcium Lignosulfonate)	
Skin Corrosion/Irritation	No skin irritation (Rabbit, for Calcium Lignosulfonate)	
Eye Irritation	No eye irritation (Rabbit, for Calcium Lignosulfonate)	
Exposure Controls		
Occupational Exposure Limits	No data available	
Fire and Reactivity		
Flash Point	No data available	
Auto-ignition Temperature	No data available	

Experimental Protocols

The safety data for chemical substances like **lignosulfonic acid** are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).[4][5][6][7] These guidelines are internationally recognized for assessing the potential effects of chemicals on human health and the environment.[4][5]

Acute Oral Toxicity (LD50) Testing

The acute oral toxicity of a substance is commonly evaluated using the LD50 (Lethal Dose 50) test. This test determines the single dose of a substance that is expected to cause the death of 50% of a group of test animals when administered orally.^{[8][9]} The general protocol, often following OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), involves the following steps:

- **Animal Selection:** Healthy, young adult rodents (typically rats or mice) are used.^[10]
- **Dose Administration:** The test substance is administered in a single dose by gavage to a group of animals.
- **Observation:** The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
- **Dose Adjustment:** The dose for subsequent groups of animals is adjusted up or down depending on the outcome of the previous group.
- **LD50 Determination:** The LD50 value is calculated from the mortality data.

Skin and Eye Irritation Testing

Protocols for assessing skin and eye irritation potential generally follow OECD Guidelines 404 (Acute Dermal Irritation/Corrosion) and 405 (Acute Eye Irritation/Corrosion), respectively.

- **Skin Irritation:** A small amount of the test substance is applied to a shaved patch of skin on a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) over a period of several days.
- **Eye Irritation:** A small amount of the substance is instilled into one eye of a test animal (again, typically a rabbit). The eye is observed for redness, swelling, and corneal opacity.

Mandatory Visualizations

Logical Relationship for Chemical Safety Assessment

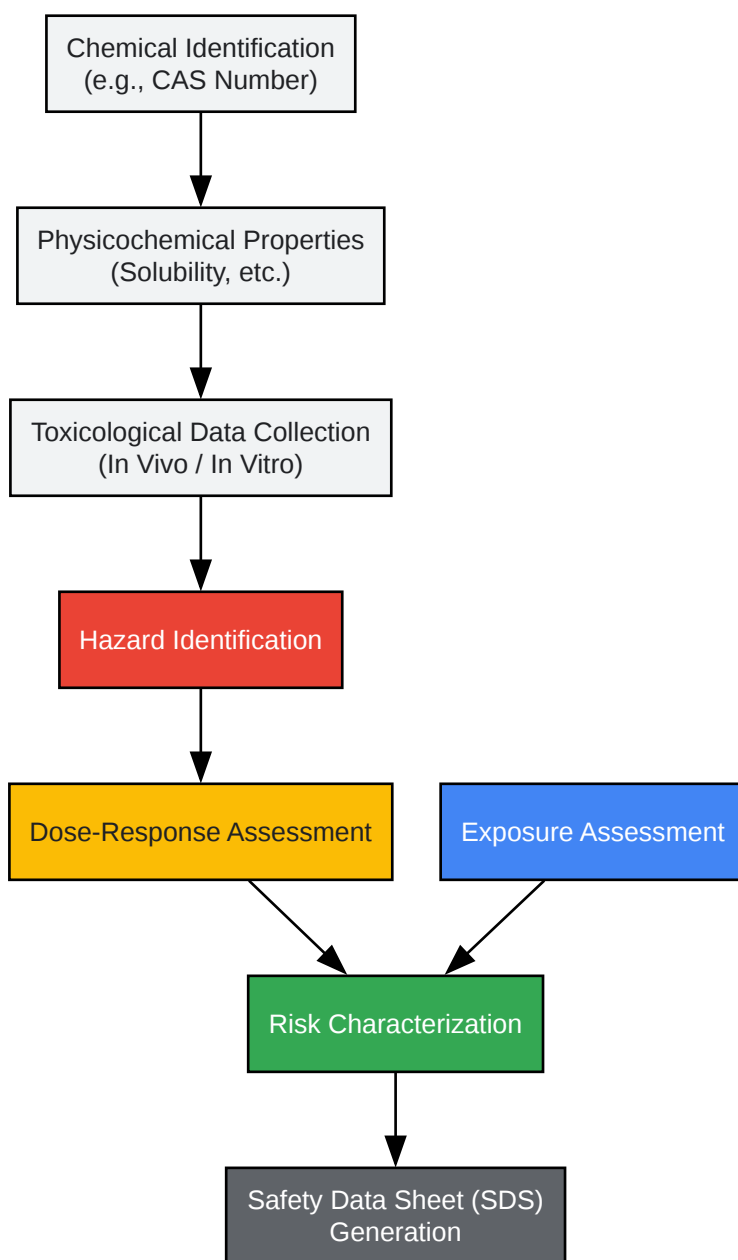


Figure 1: General Workflow for Chemical Safety Assessment

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Caption: General Workflow for Chemical Safety Assessment

Experimental Workflow for Acute Oral Toxicity (LD50)

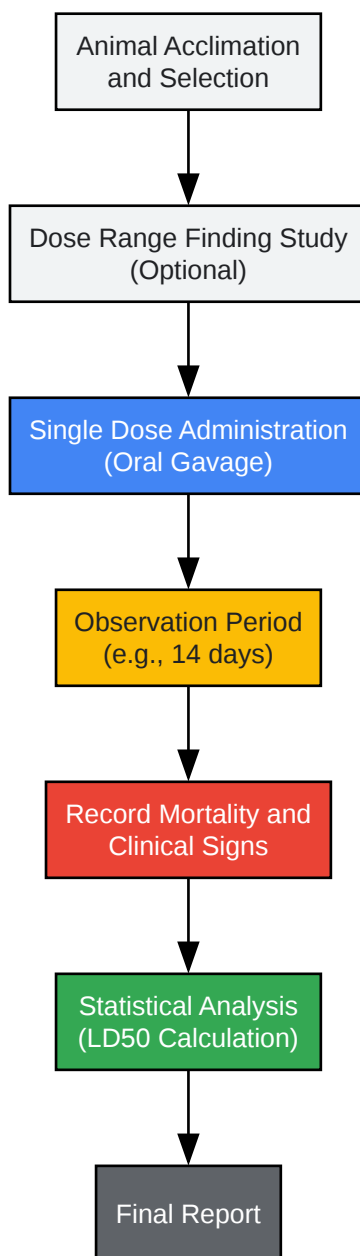


Figure 2: Experimental Workflow for LD50 Determination

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Caption: Experimental Workflow for LD50 Determination

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